

Physical characteristics of 6-(Methylamino)pyrazine-2-carboxylic acid (melting point, solubility)

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Compound of Interest

Compound Name: 6-(Methylamino)pyrazine-2-carboxylic acid

Cat. No.: B181394

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In-Depth Technical Guide: Physical Characteristics of 6-(Methylamino)pyrazine-2-carboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical characteristics of **6-(Methylamino)pyrazine-2-carboxylic acid**, a key intermediate in the synthesis of various pharmaceutical compounds. This document outlines its melting point and solubility profile, provides standardized experimental protocols for their determination, and includes a logical workflow for these analytical procedures.

Core Physical Properties

6-(Methylamino)pyrazine-2-carboxylic acid presents as a solid at room temperature. The key physical data for this compound are summarized in the table below.

Physical Property	Value	Source
Melting Point	242-245 °C	[1]
Solubility	<p>Data not readily available.</p> <p>Expected to be soluble in polar organic solvents and aqueous bases, with limited solubility in water and non-polar organic solvents.</p>	

Experimental Protocols

The following sections detail standardized laboratory procedures for the determination of the melting point and solubility of organic compounds such as **6-(Methylamino)pyrazine-2-carboxylic acid**.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. This is a crucial indicator of purity, with pure crystalline solids typically exhibiting a sharp melting point range of 0.5-1.0°C.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: A small amount of the dry crystalline **6-(Methylamino)pyrazine-2-carboxylic acid** is finely ground using a mortar and pestle.
- Capillary Loading: The open end of a capillary tube is tapped into the powdered sample, and the tube is then inverted and tapped gently to pack the solid into the sealed end. This process is repeated until a small, tightly packed column of 2-3 mm of the compound is achieved.
- Apparatus Setup:
 - Mel-Temp Apparatus: The capillary tube is inserted into the sample holder of the apparatus. The heating rate is controlled by a variable transformer.
 - Thiele Tube: The capillary tube is attached to a thermometer using a rubber band or a small piece of tubing. The assembly is then inserted into the Thiele tube containing a high-boiling point oil (e.g., mineral oil or silicone oil) such that the sample is level with the thermometer bulb.
- Heating and Observation:
 - The sample is heated rapidly to a temperature approximately 15-20°C below the expected melting point.
 - The heating rate is then reduced to 1-2°C per minute to allow for thermal equilibrium.
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the entire solid has transitioned to a liquid is recorded as the end of the melting range.^{[2][3]}
- Reporting: The melting point is reported as a range of these two temperatures.

Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent. The solubility of a substance fundamentally

depends on the physical and chemical properties of both the solute and the solvent as well as on temperature, pressure, and the pH of the solution.

Apparatus:

- Test tubes and rack
- Vortex mixer or stirring rods
- Graduated cylinders or pipettes
- Analytical balance

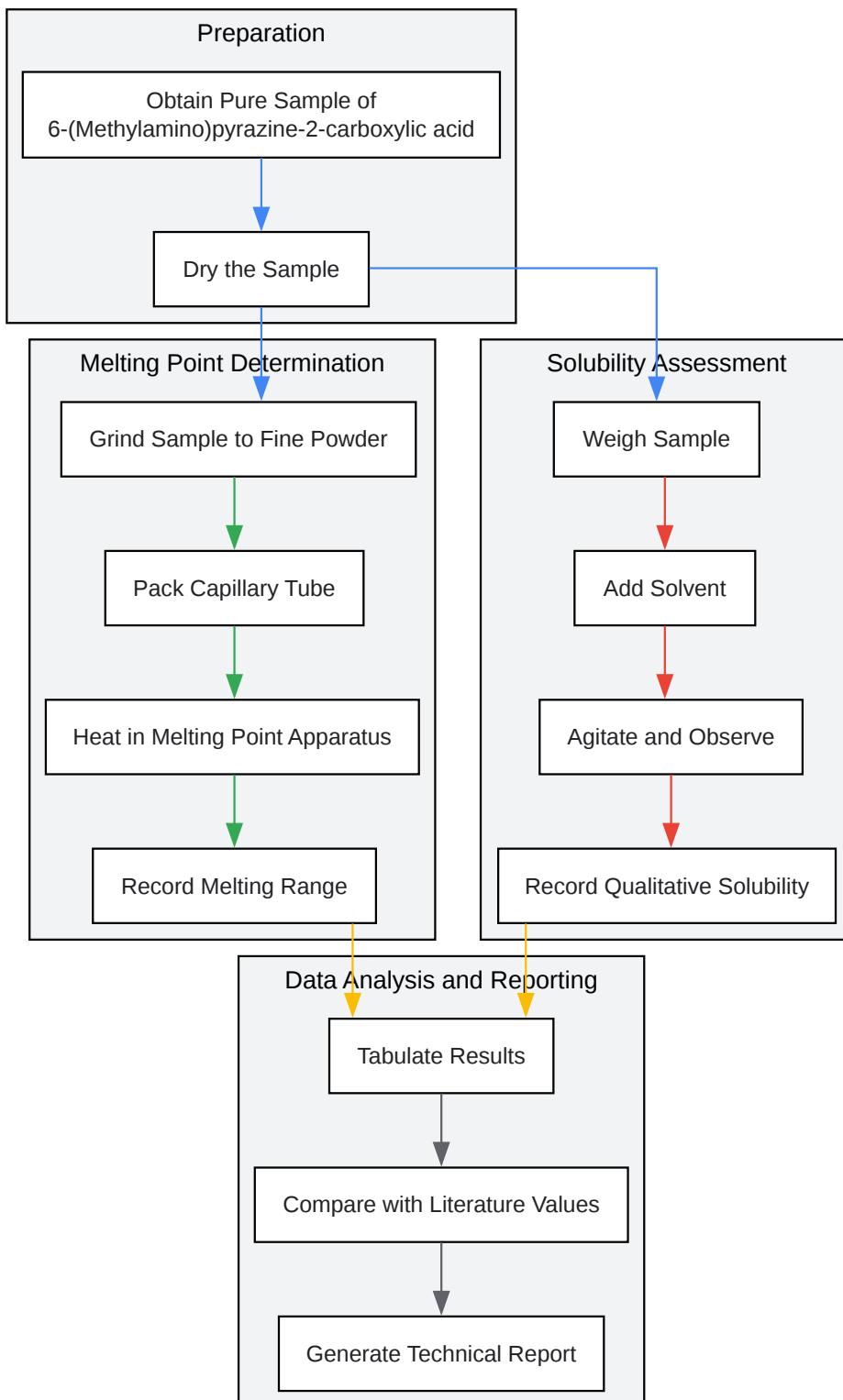
Procedure for Qualitative Solubility Assessment:

- Sample Preparation: A small, accurately weighed amount of **6-(Methylamino)pyrazine-2-carboxylic acid** (e.g., 10 mg) is placed into a series of test tubes.
- Solvent Addition: A measured volume of a specific solvent (e.g., 1 mL of water, ethanol, dimethyl sulfoxide (DMSO), acetone, ethyl acetate, dichloromethane, hexane) is added to each test tube.
- Mixing: The test tubes are agitated vigorously using a vortex mixer or by stirring with a glass rod for a set period (e.g., 1-2 minutes) at a controlled temperature.
- Observation: The mixture is visually inspected to determine if the solid has completely dissolved. The solubility is typically categorized as:
 - Soluble: The solid completely dissolves, forming a clear solution.
 - Partially Soluble: A portion of the solid dissolves, but some solid remains.
 - Insoluble: The solid does not appear to dissolve.
- pH-Dependent Solubility: To assess solubility in acidic or basic aqueous solutions, the procedure is repeated using solutions of dilute hydrochloric acid and dilute sodium hydroxide. An increase in solubility in acidic solution suggests a basic functional group, while increased solubility in a basic solution indicates an acidic functional group.

Workflow and Process Visualization

The following diagram illustrates the logical workflow for determining the key physical characteristics of a compound like **6-(Methylamino)pyrazine-2-carboxylic acid**.

Workflow for Physical Characterization

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Caption: Logical workflow for physical characterization.

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